

# Application Notes and Protocols for Tin-120 in Superconductivity Studies

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## Compound of Interest

Compound Name: *tin-120*

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These application notes provide a detailed overview of the use of the **tin-120** isotope in the study of superconductivity. The unique nuclear properties of tin isotopes, particularly their mass variation, make them valuable probes for investigating the fundamental mechanisms of superconductivity. This document outlines key applications, presents relevant quantitative data, and provides detailed experimental protocols for researchers.

## The Isotope Effect in Tin Superconductors

The isotope effect, the change in the superconducting transition temperature ( $T_c$ ) with isotopic mass, is a cornerstone of the Bardeen-Cooper-Schrieffer (BCS) theory of superconductivity. It provides strong evidence for the role of electron-phonon interactions in mediating the formation of Cooper pairs. Tin, with its multiple stable isotopes, is an ideal element for studying this effect. By comparing the  $T_c$  and critical magnetic field ( $H_c$ ) of superconductors synthesized with different tin isotopes, including the abundant  $^{120}\text{Sn}$ , researchers can gain insights into the pairing mechanism.

## Quantitative Data: Isotope Effect in Tin

Detailed measurements have been performed on various tin isotopes to quantify the relationship between isotopic mass and superconducting properties.<sup>[1]</sup>

Isotope Mass (amu)	Superconducting Transition Temperature (T <sub>c</sub> ) (K)	Critical Magnetic Field at 0K (H <sub>0</sub> ) (Gauss)
116	3.749	308.5
120	3.722	305.0
124	3.698	302.1

The relationship between the transition temperature and the isotopic mass (M) can be described by the power law  $T_c \propto M^{-\alpha}$ , where  $\alpha$  is the isotope effect coefficient. For tin, the experimentally determined value of  $\alpha$  is approximately 0.462.<sup>[1]</sup> This value is close to the 0.5 predicted by the simple BCS theory, indicating a significant role for phonons in the superconductivity of tin.

## Tin-120 as a Probe in Mössbauer Spectroscopy

Mössbauer spectroscopy is a powerful technique for probing the local magnetic and electronic environment of a specific nucleus. While <sup>119</sup>Sn is the most common tin isotope used for Mössbauer spectroscopy due to its favorable nuclear properties, the principles are applicable to other isotopes, and tin, in general, can be used as a sensitive probe within other superconducting materials. For instance, a thin foil of tin can be placed in proximity to a novel superconductor to measure the expulsion of magnetic fields (the Meissner effect), a hallmark of superconductivity.

## Experimental Protocol: <sup>119</sup>/<sup>120</sup>Sn Mössbauer Spectroscopy for Meissner Effect Measurement

This protocol describes a conceptual setup for using a tin-containing sensor to probe the magnetic field expulsion from a superconductor.

**Objective:** To detect the Meissner effect in a superconducting sample by observing the change in the magnetic field at a proximate tin sensor.

**Materials:**

- Superconducting sample of interest
- Thin foil of tin enriched with  $^{119}\text{Sn}$  or  $^{120}\text{Sn}$  (the Mössbauer source will be specific to the isotope)
- Mössbauer spectrometer (including a radioactive source, a drive to impart Doppler velocity, a detector, and data acquisition system)
- Cryostat capable of reaching temperatures below the  $T_c$  of the sample
- External magnetic field source (e.g., a superconducting magnet)

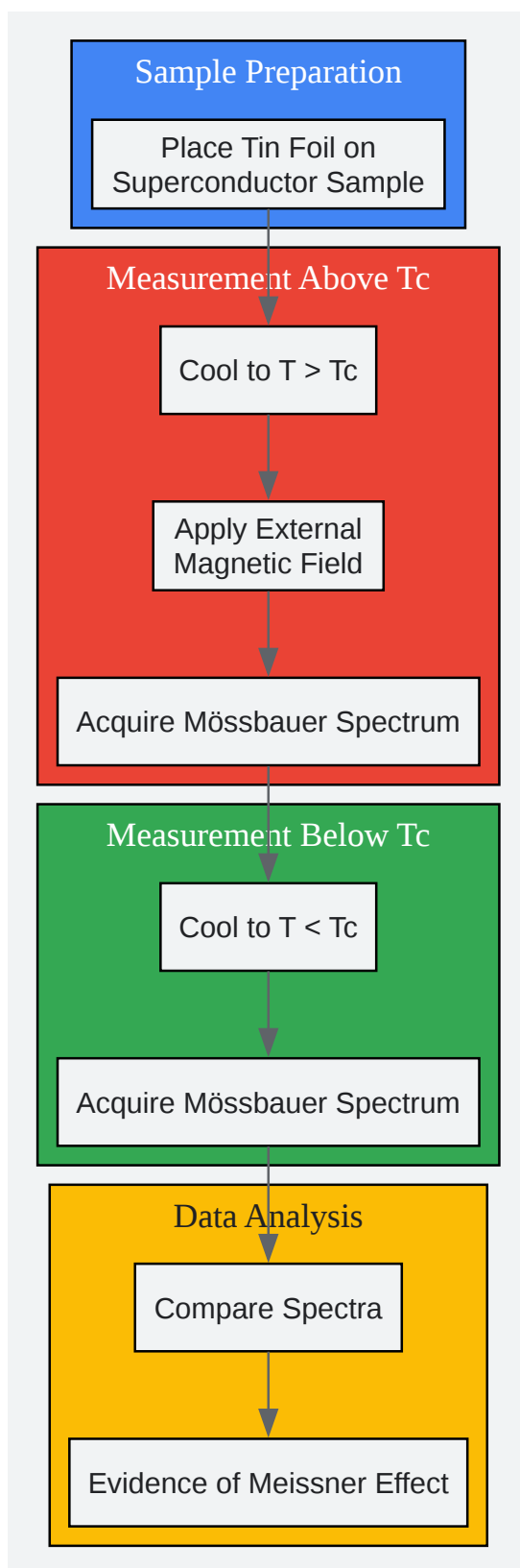
#### Procedure:

- Sample Preparation: Place the thin tin foil in close contact with the superconducting sample. This assembly is then mounted in the cryostat.
- Initial Measurement (Above  $T_c$ ):
  - Cool the sample assembly to a temperature just above the expected  $T_c$  of the superconductor.
  - Apply a small external magnetic field.
  - Acquire a Mössbauer spectrum of the tin foil. In the presence of the magnetic field, the spectrum will show magnetic hyperfine splitting.
- Measurement Below  $T_c$ :
  - Cool the sample assembly to a temperature well below the  $T_c$  of the superconductor while maintaining the external magnetic field.
  - Acquire a second Mössbauer spectrum.
- Data Analysis:
  - Compare the two spectra. If the superconductor expels the magnetic field (Meissner effect), the magnetic field experienced by the tin foil will be significantly reduced or

eliminated.

- This will be reflected in the Mössbauer spectrum as a collapse of the hyperfine splitting, resulting in a single line or a quadrupole doublet, depending on the local environment.

Expected Outcome: A clear change in the Mössbauer spectrum of the tin probe upon cooling the adjacent superconductor through its transition temperature in a magnetic field provides direct evidence of the Meissner effect.



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Caption: Workflow for Mössbauer spectroscopy to detect the Meissner effect.

# Tin-120 in Nuclear Magnetic Resonance (NMR) Studies

Nuclear Magnetic Resonance (NMR) is a powerful technique that provides information about the local electronic and magnetic environment of a specific nucleus. In the context of superconductivity, NMR can be used to probe the superconducting energy gap, the nature of the Cooper pairing (singlet or triplet), and vortex lattice structures. While  $^{119}\text{Sn}$  is a commonly used NMR-active tin isotope, the principles can be extended to other NMR-active isotopes.  $^{120}\text{Sn}$  has a nuclear spin of 0 and is therefore NMR-inactive. However, studies often focus on tin-containing superconductors where other tin isotopes can be used as probes.

## Experimental Protocol: Solid-State NMR of a Tin-Containing Superconductor

This protocol provides a general methodology for performing solid-state NMR on a superconductor containing tin.

**Objective:** To measure the Knight shift and spin-lattice relaxation rate ( $1/T_1$ ) to probe the superconducting properties.

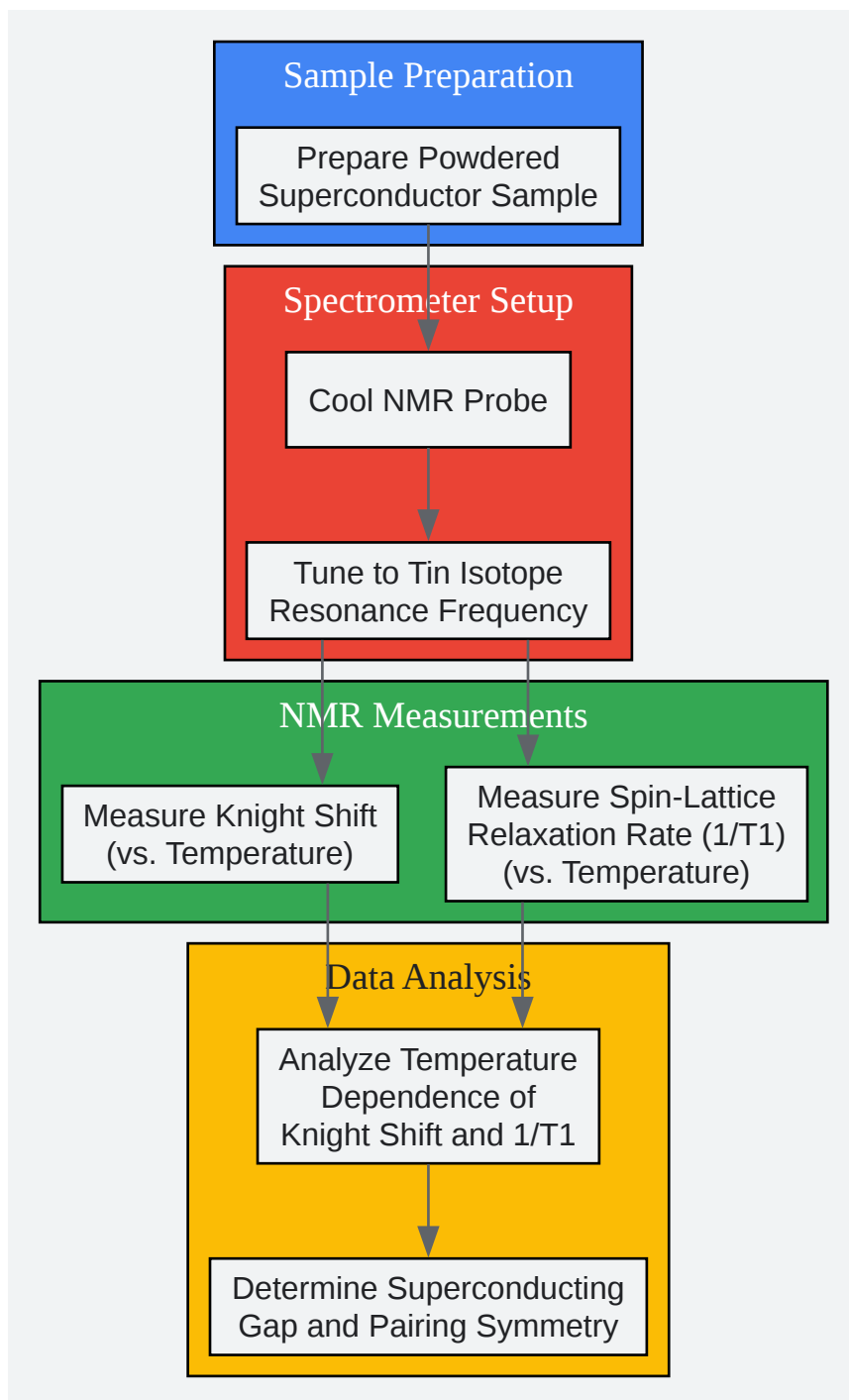
**Materials:**

- Powdered sample of the tin-containing superconductor.
- Solid-state NMR spectrometer with a superconducting magnet.
- Variable-temperature NMR probe.
- NMR tubes.

**Procedure:**

- **Sample Preparation:** The superconducting material is typically ground into a fine powder to allow for random orientation of the crystallites and packed into an NMR tube.
- **Spectrometer Setup:**

- The NMR probe is cooled to the desired temperature range, which includes temperatures both above and below the  $T_c$  of the sample.
- The spectrometer is tuned to the resonance frequency of the chosen tin isotope (e.g.,  $^{119}\text{Sn}$ ).
- Knight Shift Measurement:
  - Spectra are acquired at various temperatures, from above  $T_c$  down to the lowest achievable temperature.
  - The Knight shift, which is the shift in the resonance frequency due to the interaction of the nuclear spins with the conduction electrons, is measured at each temperature. A decrease in the Knight shift below  $T_c$  is indicative of the formation of spin-singlet Cooper pairs.
- Spin-Lattice Relaxation Rate ( $1/T_1$ ) Measurement:
  - The spin-lattice relaxation time ( $T_1$ ) is measured at different temperatures using standard pulse sequences (e.g., inversion recovery).
  - The relaxation rate ( $1/T_1$ ) provides information about the density of electronic states at the Fermi level. A characteristic feature in conventional superconductors is the Hebel-Slichter peak, a temporary increase in  $1/T_1$  just below  $T_c$ , followed by an exponential decrease at lower temperatures, which is related to the opening of the superconducting energy gap.
- Data Analysis:
  - The temperature dependence of the Knight shift and  $1/T_1$  are plotted and analyzed to extract information about the superconducting state, such as the size of the energy gap and the pairing symmetry.



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Caption: Workflow for solid-state NMR studies of tin-containing superconductors.

## Specific Heat Measurements



Specific heat measurements provide crucial thermodynamic information about a material's transition into the superconducting state. A jump in the specific heat at  $T_c$  is a characteristic feature of a second-order phase transition, which is typical for superconductors in the absence of a magnetic field. By analyzing the electronic contribution to the specific heat in the superconducting state, one can also obtain information about the superconducting energy gap.

## Experimental Protocol: Specific Heat Measurement of a Tin-based Superconductor by the Relaxation Method

**Objective:** To measure the specific heat of a tin-containing superconductor as a function of temperature to determine  $T_c$  and characterize the superconducting transition.

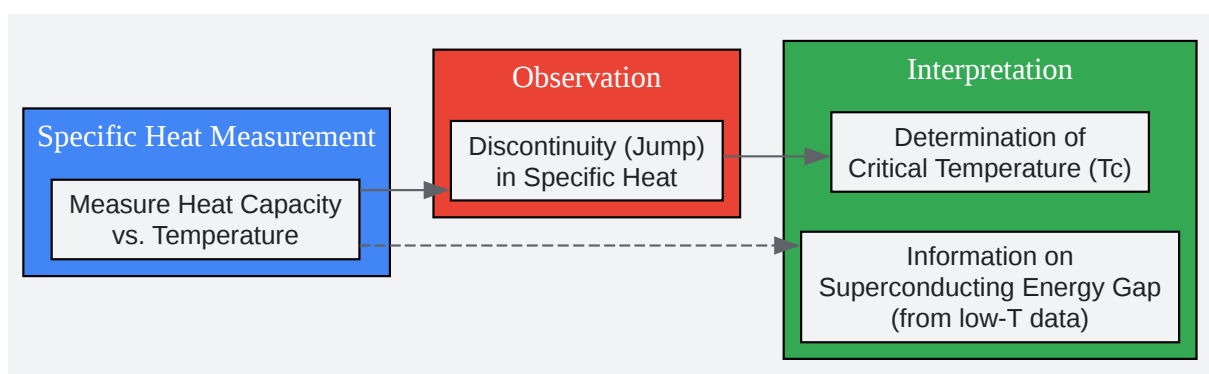
**Materials:**

- Small, well-characterized sample of the tin-based superconductor.
- Specific heat measurement system (e.g., a commercial Physical Property Measurement System - PPMS) utilizing the relaxation (or semi-adiabatic) method.
- High-vacuum grease for thermal contact.
- Calibrated thermometer and heater.

**Procedure:**

- **Sample Mounting:** A small, flat sample is mounted on a sample platform, which has a thermometer and a heater. Good thermal contact is ensured by using a minimal amount of vacuum grease.
- **System Evacuation:** The sample space is evacuated to a high vacuum to minimize heat loss through gas conduction.
- **Measurement Principle (Relaxation Method):**
  - The sample platform is heated to a specific temperature.

- A known amount of heat is applied to the sample through the heater for a short period, causing its temperature to rise.
- The heat source is then turned off, and the sample cools back to the base temperature by exchanging heat with its surroundings through a weak thermal link.
- The temperature decay as a function of time is recorded.
- Data Acquisition:
  - This process is repeated at various temperatures, stepping through the range that includes the superconducting transition.
- Data Analysis:
  - The time constant of the temperature decay is used to calculate the heat capacity of the sample at each temperature.
  - The specific heat is then determined by dividing the heat capacity by the mass of the sample.
  - A plot of specific heat versus temperature will show a distinct anomaly (a jump) at the superconducting transition temperature,  $T_c$ .
  - By fitting the low-temperature data, the electronic and phononic contributions to the specific heat can be separated, providing further insights into the superconducting state.



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Caption: Logical relationship in specific heat analysis of superconductors.

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## References

- 1. Superconductivity of tin isotopes | Mathematical Proceedings of the Cambridge Philosophical Society | Cambridge Core [cambridge.org]
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